

# IUPAC name for 5-Chlorohexanoyl chloride

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## Compound of Interest

Compound Name: 5-Chlorohexanoyl chloride

Cat. No.: B601574

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An In-Depth Technical Guide: **5-Chlorohexanoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5-Chlorohexanoyl chloride** is a bifunctional organic compound featuring both an acyl chloride and an alkyl chloride. This dual reactivity makes it a valuable intermediate and building block in organic synthesis, particularly in the pharmaceutical and agrochemical sectors. Its reactive acyl chloride group facilitates the formation of esters, amides, and ketones, while the chloro-alkane moiety allows for a variety of nucleophilic substitution reactions.<sup>[1]</sup> A precise understanding of its structure, nomenclature, properties, and handling requirements is paramount for its effective and safe utilization in research and development. This guide provides a detailed deconstruction of its IUPAC name, an overview of its chemical properties, synthesis considerations, and critical safety protocols for laboratory and industrial settings.

## Systematic IUPAC Nomenclature Deconstruction

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds, ensuring that every distinct compound has a unique and unambiguous name. The name "**5-Chlorohexanoyl chloride**" is derived by applying these rigorous rules.

## The Principal Functional Group: Acyl Chloride

The foundation of the name is the principal functional group, which has the highest priority. In this molecule, the functional group is an acyl chloride (-COCl).

- Rule: For acyclic acyl halides, the name is derived from the corresponding carboxylic acid by replacing the "-oic acid" suffix with "-oyl halide".<sup>[2][3]</sup>
- Application: The molecule has a six-carbon chain, which corresponds to hexanoic acid. Replacing "-oic acid" with "-oyl chloride" gives the base name hexanoyl chloride.

The acyl chloride functional group is assigned the highest priority for numbering, meaning the carbon atom of the carbonyl group (C=O) is designated as carbon number 1.<sup>[2]</sup>

## The Parent Carbon Chain: Hexane

The core of the molecule is a six-carbon chain.

- Rule: The longest continuous carbon chain containing the principal functional group determines the parent name.<sup>[4][5][6]</sup>
- Application: The chain contains six carbon atoms, so the parent alkane is hexane. This gives the "hexan-" part of the name.

## Substituent Identification and Locant Assignment

With the parent chain and principal functional group identified and numbered, any other attached atoms or groups are named as substituents.

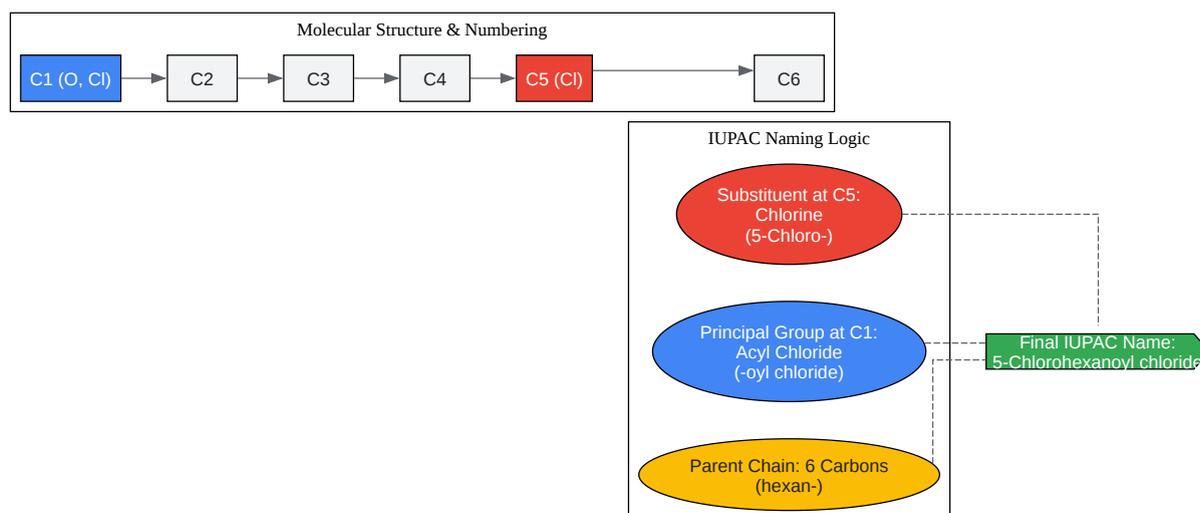
- Rule: Halogen atoms are named as halo- prefixes (e.g., fluoro-, chloro-, bromo-).<sup>[6]</sup> The position of each substituent is indicated by a number (a "locant") corresponding to the carbon atom it is attached to. Numbering begins at the end of the chain that gives the principal functional group the lowest possible number.<sup>[5][6]</sup>
- Application: A chlorine atom (Cl) is attached to the chain. Since the acyl chloride carbon is C1, we number the chain sequentially from that end. The chlorine atom is located on the fifth carbon, hence the prefix 5-Chloro.

## Assembling the Final IUPAC Name

The complete IUPAC name is assembled by combining the substituent prefix with the parent chain and functional group suffix.

- Prefix: 5-Chloro
- Parent + Suffix: hexanoyl chloride

Combining these parts yields the full, unambiguous IUPAC name: **5-Chlorohexanoyl chloride**.



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